

# (-)-Anicyphos molecular weight and formula

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## Compound of Interest

Compound Name: (-)-Anicyphos

Cat. No.: B1284223

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An in-depth guide to the molecular properties of **(-)-Anicyphos**, this document provides essential data for researchers, scientists, and professionals in drug development.

## Core Molecular Data of (-)-Anicyphos

**(-)-Anicyphos**, a notable chemical compound in research, possesses specific physical and chemical properties that are crucial for its application and study. The fundamental molecular characteristics are summarized below.

Property	Value	Source
Molecular Formula	C12H17O5P	[1][2][3][4]
Molecular Weight	272.23 g/mol	[2][3][4]
Alternate Molecular Weight	272	[1][5]

## Experimental Protocols

Detailed experimental methodologies for determining the molecular weight and formula of a compound like **(-)-Anicyphos** typically involve techniques such as mass spectrometry and elemental analysis.

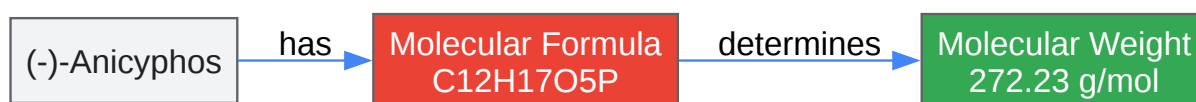
**Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is employed to determine the accurate mass of the molecule. The compound is introduced into the mass spectrometer, ionized, and the mass-to-charge ratio of the resulting ions is measured. This accurate mass

measurement allows for the determination of the elemental composition and thus the molecular formula.

Elemental Analysis: Combustion analysis is a common method for elemental analysis. A sample of the compound is burned in an excess of oxygen, and the resulting combustion products (carbon dioxide, water, etc.) are collected and weighed. The masses of these products are then used to calculate the percentage of each element in the original compound, which helps in confirming the empirical and molecular formula.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the compound, its chemical formula, and its molecular weight.



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Molecular properties of **(-)-Anicyphos**.

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